

An In-depth Technical Guide to the Physicochemical Properties of Calcium Sulfate Dihydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Calcium sulfate dihydrate*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Calcium sulfate dihydrate ($\text{CaSO}_4 \cdot 2\text{H}_2\text{O}$), commonly known as gypsum, is a naturally occurring mineral with significant applications across various scientific disciplines, including pharmaceuticals, biomaterials, and drug delivery.^[1] Its biocompatibility, biodegradability, and well-defined physicochemical properties make it a material of great interest.^{[2][3]} This technical guide provides a comprehensive overview of the core physicochemical properties of **calcium sulfate dihydrate**, detailed experimental protocols for their characterization, and insights into its application in drug development.

General Physicochemical Properties

Calcium sulfate dihydrate is a white, odorless, crystalline solid.^[4] It is characterized by its softness and monoclinic crystal structure.^[4] In the pharmaceutical industry, it is valued for its inertness, high purity, and consistent quality, serving as a versatile excipient.^[5]

Table 1: General Physicochemical and Crystal Properties of **Calcium Sulfate Dihydrate**

| Property | Value | References |
|------------------|---|---|
| Chemical Formula | $\text{CaSO}_4 \cdot 2\text{H}_2\text{O}$ | [1] |
| Molecular Weight | 172.17 g/mol | [1] |
| Appearance | White to slightly yellow-white, odorless, fine powder or granules | [1] [4] |
| Density | 2.32 g/cm ³ | [1] |
| Crystal System | Monoclinic | [4] |
| Hardness | 2 (Mohs scale) | [6] |
| Acidity (pKa) | 7.3 | [7] |

Solubility

The solubility of **calcium sulfate dihydrate** is a critical parameter, particularly in drug delivery systems where dissolution rate governs the release of active pharmaceutical ingredients (APIs). It is sparingly soluble in water, and its solubility is influenced by temperature and the presence of other ions.[\[1\]](#)[\[8\]](#) Uniquely, it exhibits retrograde solubility, meaning its solubility in pure water decreases as temperature increases above approximately 40°C.[\[1\]](#)[\[9\]](#)

Table 2: Solubility of **Calcium Sulfate Dihydrate** in Water at Various Temperatures

| Temperature (°C) | Solubility (g / 100 mL) |
|------------------|-------------------------|
| 20 | ~0.24 |
| 25 | ~0.26 |

Note: Solubility values can vary slightly based on experimental conditions and the presence of impurities.[\[1\]](#)

Experimental Protocol: Isothermal Solubility Determination

The solubility of **calcium sulfate dihydrate** can be determined using the isothermal dissolution equilibrium method.[10]

- Preparation of Saturated Solution:
 - Add an excess amount of **calcium sulfate dihydrate** powder to a known volume of deionized water in a sealed, temperature-controlled vessel.
 - Agitate the suspension at a constant temperature (e.g., $25^{\circ}\text{C} \pm 0.1^{\circ}\text{C}$) for a predetermined equilibrium time (e.g., 24-48 hours) to ensure saturation.[11] The required time can range from minutes to several hours depending on conditions like temperature and the presence of other solutes.[10]
- Sample Collection and Analysis:
 - After equilibration, allow the solid to settle.
 - Withdraw a sample of the supernatant using a syringe fitted with a fine-particle filter (e.g., 0.22 μm) to prevent undissolved solids from being collected.[11]
 - The concentration of calcium ions (Ca^{2+}) in the filtrate is then determined. A common method is titration with a standardized EDTA solution.[10]
- Calculation:
 - From the concentration of Ca^{2+} , the solubility of $\text{CaSO}_4 \cdot 2\text{H}_2\text{O}$ can be calculated and expressed in g/100 mL or mol/L.

Crystal Structure and Morphology

Calcium sulfate dihydrate crystallizes in the monoclinic system.[4] The crystal structure consists of layers of calcium (Ca^{2+}) and sulfate (SO_4^{2-}) ions, held together by water molecules. This layered structure is responsible for its perfect cleavage.[6] The morphology of the crystals can be influenced by the method of preparation and the presence of additives, which is a key consideration in pharmaceutical formulations where particle shape affects flowability and compaction.

Experimental Protocol: X-Ray Diffraction (XRD) Analysis

XRD is the standard method for identifying the crystalline phase of calcium sulfate and determining its structure.

- Sample Preparation:
 - The **calcium sulfate dihydrate** sample is finely ground to a homogenous powder to ensure random orientation of the crystallites.
 - The powder is then packed into a sample holder.
- Instrument Setup:
 - A powder diffractometer with a monochromatic X-ray source (commonly Cu K α radiation) is used.
 - The instrument is configured to scan over a specific range of 2 θ angles (e.g., 10° to 80°).
- Data Acquisition:
 - The sample is irradiated with the X-ray beam, and the intensity of the diffracted X-rays is measured as a function of the 2 θ angle.
- Data Analysis:
 - The resulting diffraction pattern (a plot of intensity vs. 2 θ) is analyzed.
 - The positions and intensities of the diffraction peaks are compared to standard diffraction patterns from databases (e.g., JCPDS) to confirm the presence of the **calcium sulfate dihydrate** phase.^[12] Peak characteristics can also provide information on crystallinity and crystallite size.

Thermal Properties

The thermal behavior of **calcium sulfate dihydrate** is characterized by a multi-step dehydration process upon heating. Understanding these transformations is crucial for

applications involving thermal processing, such as sterilization or in the manufacturing of plaster of Paris, which is the hemihydrate form.[1]

Table 3: Thermal Decomposition Events of **Calcium Sulfate Dihydrate**

| Temperature Range (°C) | Event | Product | Mass Loss (%) |
|------------------------|----------------------------------|---|---------------|
| ~100 - 175 | First Dehydration (Endothermic) | Calcium Sulfate Hemihydrate ($\text{CaSO}_4 \cdot \frac{1}{2}\text{H}_2\text{O}$) | ~15.7 |
| ~175 - 250 | Second Dehydration (Endothermic) | Anhydrous Calcium Sulfate ($\gamma\text{-CaSO}_4$) | ~5.2 |
| ~340 - 375 | Phase Transition (Exothermic) | $\beta\text{-CaSO}_4$ | 0 |
| >1200 | Decomposition | Calcium Oxide (CaO) + SO_3 | Variable |

Note: Transition temperatures are approximate and can be influenced by factors such as heating rate and atmospheric conditions.[13][14][15]

Experimental Protocol: Thermogravimetric and Differential Thermal Analysis (TGA/DTA)

Simultaneous Thermal Analysis (STA), combining TGA and DTA, provides comprehensive information on the thermal stability and phase transitions of **calcium sulfate dihydrate**.[14]

- Sample Preparation:
 - A small, accurately weighed amount of the sample (e.g., 10 mg) is placed into a crucible (e.g., platinum or alumina).[14]
- Instrument Setup:

- The STA instrument is programmed with a specific temperature profile. A typical method involves heating from room temperature to a high temperature (e.g., 1450°C) at a constant rate (e.g., 10 or 20°C/min).[14]
- An inert or controlled atmosphere (e.g., flowing air or nitrogen at 300 ml/min) is maintained in the furnace.[14]

- Data Acquisition:
 - The instrument simultaneously records the sample's mass change (TGA) and the temperature difference between the sample and a reference (DTA) as a function of temperature.
- Data Analysis:
 - The TGA curve shows distinct steps corresponding to mass loss from dehydration. The percentage mass loss for each step is calculated.
 - The DTA curve shows endothermic peaks (heat absorption) for dehydration events and exothermic peaks (heat release) for crystalline phase transitions.[14]

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Caption: Thermal decomposition pathway of CaSO₄·2H₂O.

Applications in Drug Development

Calcium sulfate dihydrate's biocompatibility and resorbable nature make it an excellent candidate for various roles in drug development.[3]

- **Excipient:** It is used as a diluent and filler in tablet and capsule formulations due to its good flow properties and inertness.[5] It also acts as a desiccant, protecting moisture-sensitive APIs.[5]
- **Bone Regeneration:** It serves as a bone void filler, providing a scaffold for new bone growth. [2][16] Its resorption rate can be tailored to match the rate of bone formation.[17]
- **Drug Delivery:** It is used as a carrier for the local delivery of drugs, particularly antibiotics, to treat or prevent infections in bone-related surgeries.[18][19] The drug is released as the calcium sulfate matrix biodegrades.[19]

Workflow: Preparation of Antibiotic-Loaded Calcium Sulfate Beads

The following workflow outlines a typical laboratory procedure for creating drug-eluting calcium sulfate beads for localized antibiotic therapy.

Caption: Experimental workflow for drug-loaded bead fabrication.

Mechanism: Role in Bone Regeneration

The osteoconductive properties of calcium sulfate are well-established.[18] Recent evidence also suggests it may possess osteoinductive capabilities through a unique physicochemical mechanism.[20] The dissolution of the material in the physiological environment creates a calcium-rich, slightly acidic milieu.[20] This localized change in pH is hypothesized to demineralize the surface of the surrounding host bone, leading to the release of entrapped bone morphogenetic proteins (BMPs) and other growth factors, which in turn stimulate osteoblasts and promote new bone formation.[20]

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Caption: Logical pathway of CaSO_4 -mediated bone regeneration.

Conclusion

Calcium sulfate dihydrate possesses a unique and advantageous set of physicochemical properties that are highly relevant to researchers in materials science and drug development. Its predictable solubility, well-defined thermal behavior, and excellent biocompatibility underscore its utility as both a pharmaceutical excipient and a functional biomaterial for drug delivery and tissue regeneration. A thorough understanding of these properties, characterized by the experimental methods detailed herein, is essential for harnessing its full potential in advanced therapeutic applications.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Calcium Sulfate Dihydrate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b046909#physicochemical-properties-of-calcium-sulfate-dihydrate>]

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